Application Notes and Protocols for Chiral Resolution of Octahydroindole-2-carboxylic Acid

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Compound of Interest

Compound Name:	*(2S,3aR,7aS)-Octahydro-1H-indole-2-carboxylic acid*
CAS No.:	*87679-58-1*
Cat. No.:	*B022969*

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Introduction

Octahydroindole-2-carboxylic acid (OIC) is a crucial chiral building block in the synthesis of several pharmaceuticals, notably angiotensin-converting enzyme (ACE) inhibitors like Perindopril and Trandolapril. Due to the presence of three chiral centers, OIC can exist as a mixture of eight stereoisomers (four pairs of enantiomers). The desired biological activity is often associated with a single, specific stereoisomer. Therefore, efficient and scalable methods for the chiral resolution of OIC are of paramount importance in drug development and manufacturing.

These application notes provide detailed protocols for the analytical separation and preparative resolution of octahydroindole-2-carboxylic acid stereoisomers. The techniques covered include high-performance liquid chromatography (HPLC) for analytical quantification, classical chemical resolution via diastereomeric salt formation, and enzymatic kinetic resolution.

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I. Analytical Separation of Diastereomers by HPLC

A robust analytical method is essential for monitoring the stereochemical purity of octahydroindole-2-carboxylic acid throughout the synthesis and resolution processes. This section details a reversed-phase HPLC method for the separation and quantification of the diastereomeric pairs of OIC.[1]

Experimental Protocol: HPLC Analysis

1. Materials and Reagents:

- (2S,3aS,7aS)-Octahydro-1H-indole-2-carboxylic acid and its other diastereomers (as standards)
- Potassium dihydrogen phosphate (KH_2PO_4), anhydrous
- Orthophosphoric acid (H_3PO_4)
- HPLC grade water
- HPLC grade acetonitrile (optional, for cleaning)

2. Equipment:

- HPLC system with a refractive index detector (RID)
- C18 analytical column (e.g., Inertsil ODS-4, 250 mm × 4.6 mm, 5 µm particle size)
- pH meter
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (0.45 µm)

3. Chromatographic Conditions:

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Parameter	Condition
Mobile Phase	10 mM Potassium phosphate buffer, pH 3.0
Stationary Phase	C18 reverse-phase column
Flow Rate	1.5 mL/min
Column Temperature	35°C
Detector	Refractive Index Detector (RID)
Injection Volume	10 µL
Run Time	Approximately 35 minutes

4. Preparation of Solutions:

- Mobile Phase (10 mM Potassium Phosphate Buffer, pH 3.0):
  - Dissolve an appropriate amount of anhydrous KH_2PO_4 in HPLC grade water to make a 10 mM solution.
  - Adjust the pH to 3.0 using dilute orthophosphoric acid.
  - Filter the buffer through a 0.45 µm filter before use.
- Standard and Sample Solutions (Example Concentration):
  - Accurately weigh about 50 mg of the octahydro-1H-indole-2-carboxylic acid sample or standard into a 10 mL volumetric flask.
  - Dissolve and dilute to the mark with the mobile phase.
  - For system suitability, a sample containing a known mixture of diastereomers is recommended.[1]

5. Data Analysis:

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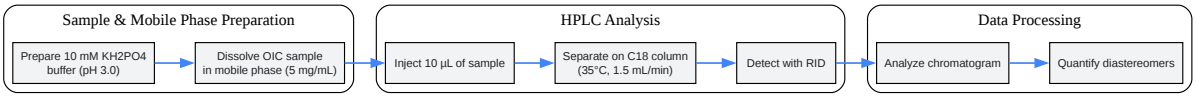
- Identify and quantify the different diastereomers based on their retention times compared to the standards.
- The method has been validated for linearity, accuracy, precision, and robustness.[1]

Quantitative Data Summary

The following table summarizes the performance of the analytical HPLC method as reported in the literature.[1]

Parameter	Value
Linear Range	LOQ to 150% of nominal concentration
Correlation Coefficient (r^2)	> 0.999 for all isomers
Recovery	93.9% - 107.9% for all isomers
Limit of Detection (LOD)	~ 0.006 mg/mL for all isomers
Limit of Quantification (LOQ)	0.022 mg/mL - 0.024 mg/mL for all isomers

Workflow Diagram



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Caption: Workflow for the analytical separation of OIC diastereomers by HPLC.

II. Classical Chemical Resolution via Diastereomeric Salt Formation

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This method involves the reaction of the racemic carboxylic acid with a chiral resolving agent (typically a chiral base) to form a pair of diastereomeric salts. These salts have different physical properties, such as solubility, which allows for their separation by fractional crystallization.

Protocol: Diastereomeric Salt Resolution with (R)-1-Phenylethylamine

This protocol is a general guideline and may require optimization for specific diastereomers of octahydroindole-2-carboxylic acid.

1. Materials and Reagents:

- Racemic octahydroindole-2-carboxylic acid
- (R)-1-Phenylethylamine (or other chiral amine like brucine or strychnine)
- Methanol (or other suitable solvent like ethanol, isopropanol)
- Diethyl ether (or other anti-solvent)
- Hydrochloric acid (HCl), aqueous solution
- Sodium hydroxide (NaOH), aqueous solution
- Organic solvent for extraction (e.g., dichloromethane, ethyl acetate)
- Anhydrous sodium sulfate or magnesium sulfate

2. Equipment:

- Reaction flask with magnetic stirrer and reflux condenser
- Crystallization dish
- Büchner funnel and filter paper
- Separatory funnel

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- Rotary evaporator

3. Experimental Procedure:

- Diastereomeric Salt Formation and Crystallization:
  - Dissolve the racemic octahydroindole-2-carboxylic acid in a suitable solvent (e.g., methanol) with gentle heating.
  - In a separate flask, dissolve an equimolar amount of the chiral resolving agent, (R)-1-phenylethylamine, in the same solvent.
  - Slowly add the resolving agent solution to the carboxylic acid solution with stirring.
  - Allow the solution to cool slowly to room temperature to induce crystallization of the less soluble diastereomeric salt. The process can be aided by seeding with a small crystal of the desired salt.
  - Further cooling in an ice bath or refrigerator may be necessary to maximize the yield of the crystals.
  - Collect the crystals by vacuum filtration and wash with a small amount of cold solvent.
- Liberation of the Enantiomerically Enriched Carboxylic Acid:
  - Suspend the crystalline diastereomeric salt in water.
  - Add an aqueous solution of a strong acid (e.g., 1M HCl) until the pH is acidic, which will protonate the chiral amine and liberate the carboxylic acid.
  - Extract the enantiomerically enriched octahydroindole-2-carboxylic acid with an organic solvent.
  - Wash the organic layer with brine, dry over anhydrous sodium or magnesium sulfate, and concentrate under reduced pressure to obtain the resolved carboxylic acid.
- Recovery of the Chiral Resolving Agent:

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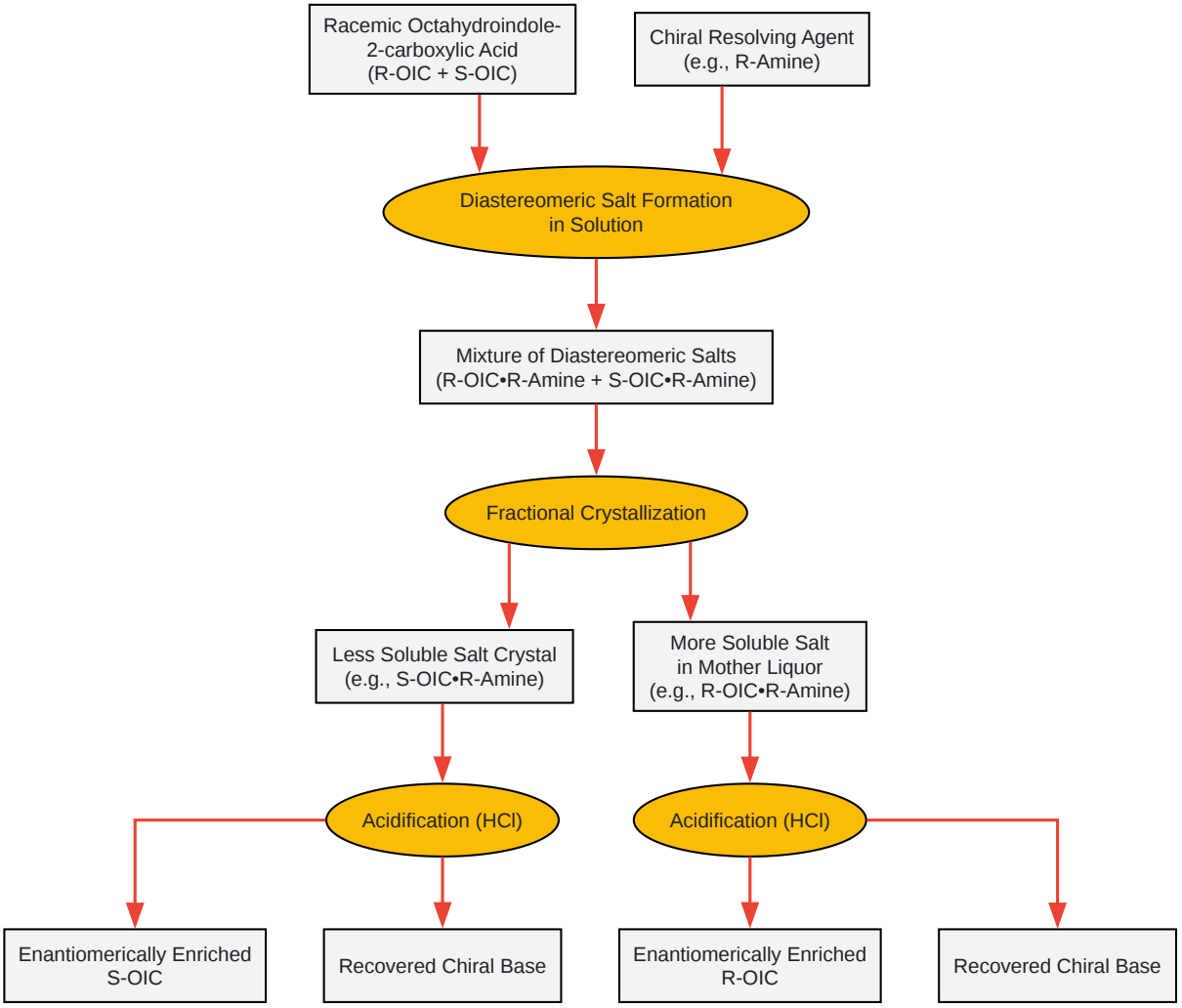
- The aqueous layer containing the protonated chiral amine can be basified with NaOH.
- The free chiral amine can then be extracted with an organic solvent, dried, and distilled for reuse.

4. Optimization and Analysis:

- The choice of solvent, temperature, and cooling rate are critical for successful resolution and should be optimized.
- The enantiomeric excess (ee) of the resolved carboxylic acid should be determined using a suitable chiral analytical method, such as chiral HPLC or by derivatization with a chiral reagent followed by standard HPLC or GC analysis.

Logical Relationship Diagram

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Caption: Logical flow of classical chemical resolution.

III. Enzymatic Kinetic Resolution

Enzymatic kinetic resolution utilizes the stereoselectivity of enzymes, typically lipases or proteases, to selectively catalyze a reaction on one enantiomer of a racemic mixture, leaving

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the other enantiomer unreacted. For carboxylic acids, this often involves the enantioselective hydrolysis of their corresponding esters.

Protocol: Lipase-Catalyzed Kinetic Resolution of Octahydroindole-2-carboxylic Acid Methyl Ester

This protocol is adapted from methodologies for similar cyclic amino acid esters and may require optimization.

1. Materials and Reagents:

- Racemic octahydroindole-2-carboxylic acid methyl ester (prepared by standard esterification of the racemic acid)
- Immobilized Lipase (e.g., Candida antarctica Lipase B, Novozym 435)
- Phosphate buffer (e.g., 0.1 M, pH 7.0)
- Organic solvent (e.g., tert-butyl methyl ether (TBME), toluene)
- Reagents for work-up and purification (e.g., HCl, NaOH, organic solvents for extraction)

2. Equipment:

- Reaction vessel with temperature control and stirring
- pH-stat or manual pH monitoring equipment
- Filtration setup to recover the immobilized enzyme
- Separatory funnel
- Rotary evaporator
- Chromatography system for purification (if necessary)

3. Experimental Procedure:

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- Enzymatic Hydrolysis:
  - Prepare a solution or suspension of the racemic octahydroindole-2-carboxylic acid methyl ester in a suitable solvent system (e.g., a biphasic system of phosphate buffer and an organic solvent).
  - Add the immobilized lipase to the reaction mixture. The enzyme loading is typically between 10-50% (w/w) relative to the substrate.
  - Stir the reaction mixture at a controlled temperature (e.g., 30-40°C).
  - Monitor the progress of the reaction by analytical HPLC to determine the conversion and enantiomeric excess of both the remaining ester and the formed carboxylic acid. The reaction is typically stopped at or near 50% conversion to achieve high enantiomeric excess for both products.
  - The pH of the aqueous phase may decrease as the carboxylic acid is formed. Maintain the pH at the optimal level for the enzyme using a pH-stat or by periodic addition of a dilute base.
- Work-up and Separation:
  - Once the desired conversion is reached, stop the reaction by filtering off the immobilized enzyme. The enzyme can be washed and potentially reused.
  - Separate the organic and aqueous phases.
  - The unreacted ester will be predominantly in the organic phase. Wash the organic phase with water and brine, dry it, and concentrate to obtain the enantiomerically enriched ester.
  - The aqueous phase contains the salt of the enantiomerically enriched carboxylic acid. Acidify the aqueous phase with HCl and extract the free carboxylic acid with an organic solvent. Dry and concentrate the organic extract to obtain the resolved carboxylic acid.
- Hydrolysis of the Resolved Ester (Optional):

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- The enantiomerically enriched ester can be hydrolyzed to the corresponding carboxylic acid using standard chemical methods (e.g., acid or base hydrolysis).

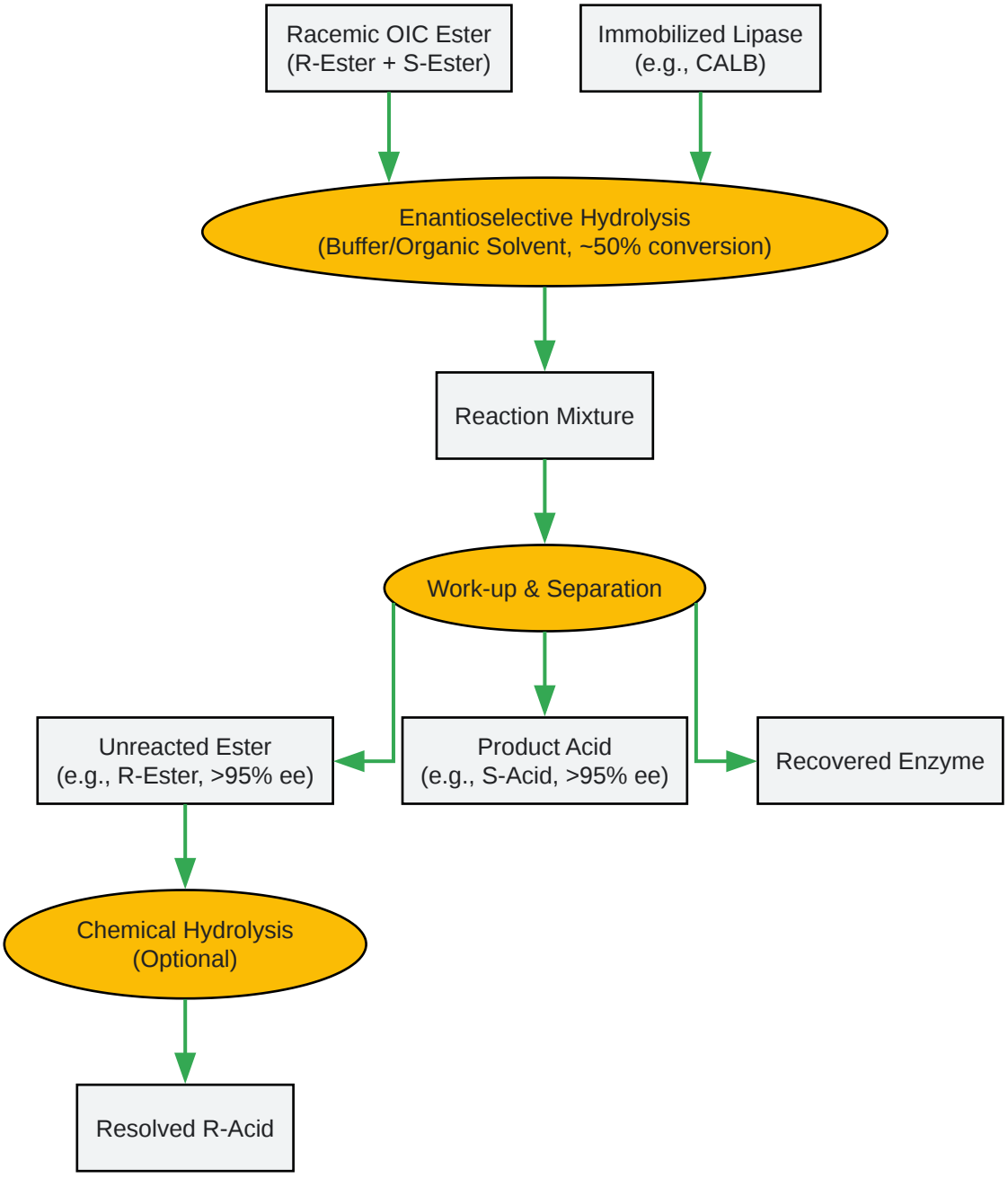
4. Quantitative Data (Illustrative):

The efficiency of enzymatic resolutions is typically reported in terms of conversion, enantiomeric excess of the product (ee_p) and substrate (ee_s), and the enantioselectivity (E-value). High E-values (>100) are indicative of an excellent resolution.

Parameter	Target Value
Conversion	~50%
ee_p	>95%
ee_s	>95%
E-value	>100

Experimental Workflow Diagram

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Caption: Workflow for the enzymatic kinetic resolution of OIC methyl ester.

Conclusion

The choice of a chiral resolution technique for octahydroindole-2-carboxylic acid depends on various factors, including the scale of the synthesis, cost considerations, and the desired stereochemical purity. The analytical HPLC method provides a reliable tool for monitoring the

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efficiency of any chosen resolution strategy. Classical diastereomeric salt formation is a well-established and scalable method, though it may require extensive optimization. Enzymatic kinetic resolution offers a highly selective and environmentally benign alternative, particularly for moderate scales. The protocols and data presented in these application notes serve as a comprehensive guide for researchers and professionals working on the stereoselective synthesis of octahydroindole-2-carboxylic acid and its derivatives.

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References

- 1. longdom.org [longdom.org]
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